

Proper Disposal of 4-Bromoisoxazole: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromoisoxazole

Cat. No.: B1274380

[Get Quote](#)

Safe and compliant disposal of **4-Bromoisoxazole** is paramount for maintaining a secure research environment and adhering to regulatory standards. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **4-Bromoisoxazole** waste, ensuring minimal environmental impact and operational safety.

Key Chemical and Safety Data

A thorough understanding of the chemical properties and hazards of **4-Bromoisoxazole** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C ₃ H ₂ BrNO
Molecular Weight	147.96 g/mol [1]
CAS Number	97925-43-4[1]
Appearance	White to light yellow solid[2]
Melting Point	36-45 °C[2]
Flash Point	60 °C (140 °F)
Hazard Class	Acute toxicity, oral (Category 4)[1]
Hazard Statement	H302: Harmful if swallowed[1]

Disposal Protocol: A Step-by-Step Approach

As a brominated heterocyclic compound, **4-Bromoisoxazole** is classified as a halogenated organic waste. This classification dictates the specific disposal pathway required to ensure environmental and regulatory compliance. The disposal cost for halogenated solvents can be two to three times higher than for non-halogenated solvents due to the need for more extensive treatment to mitigate environmental pollution.^[3]

1. Waste Segregation:

- Crucially, never mix halogenated organic waste with non-halogenated waste.^{[3][4]} This is the most critical step to ensure proper disposal and control costs.
- Designate a specific, clearly labeled waste container for "Halogenated Organic Waste."^{[4][5]}

2. Container Selection and Labeling:

- Use only approved, leak-proof containers with secure screw-top caps for waste collection.^[3]
- The container must be in good condition and compatible with the chemical waste.^[5]
- Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.^[6]
- The label must clearly identify the contents, including the full chemical name "**4-Bromoisoxazole**." Avoid using abbreviations or chemical formulas.^[5] If other halogenated solvents are added to the same container, a list of all components must be maintained.^[5]

3. Waste Accumulation and Storage:

- Keep the waste container tightly closed at all times, except when adding waste.^[5]
- Store the waste container in a designated, well-ventilated satellite accumulation area.
- Ensure the container is stored in a cool, dry place away from incompatible materials such as acids, bases, and strong oxidizing agents.

4. Disposal Procedure:

- Under no circumstances should **4-Bromoisoxazole** or any organic solvent be disposed of down the drain.[5]
- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Halogenated organic wastes are typically disposed of via high-temperature incineration by specialized facilities.[4]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **4-Bromoisoxazole**.

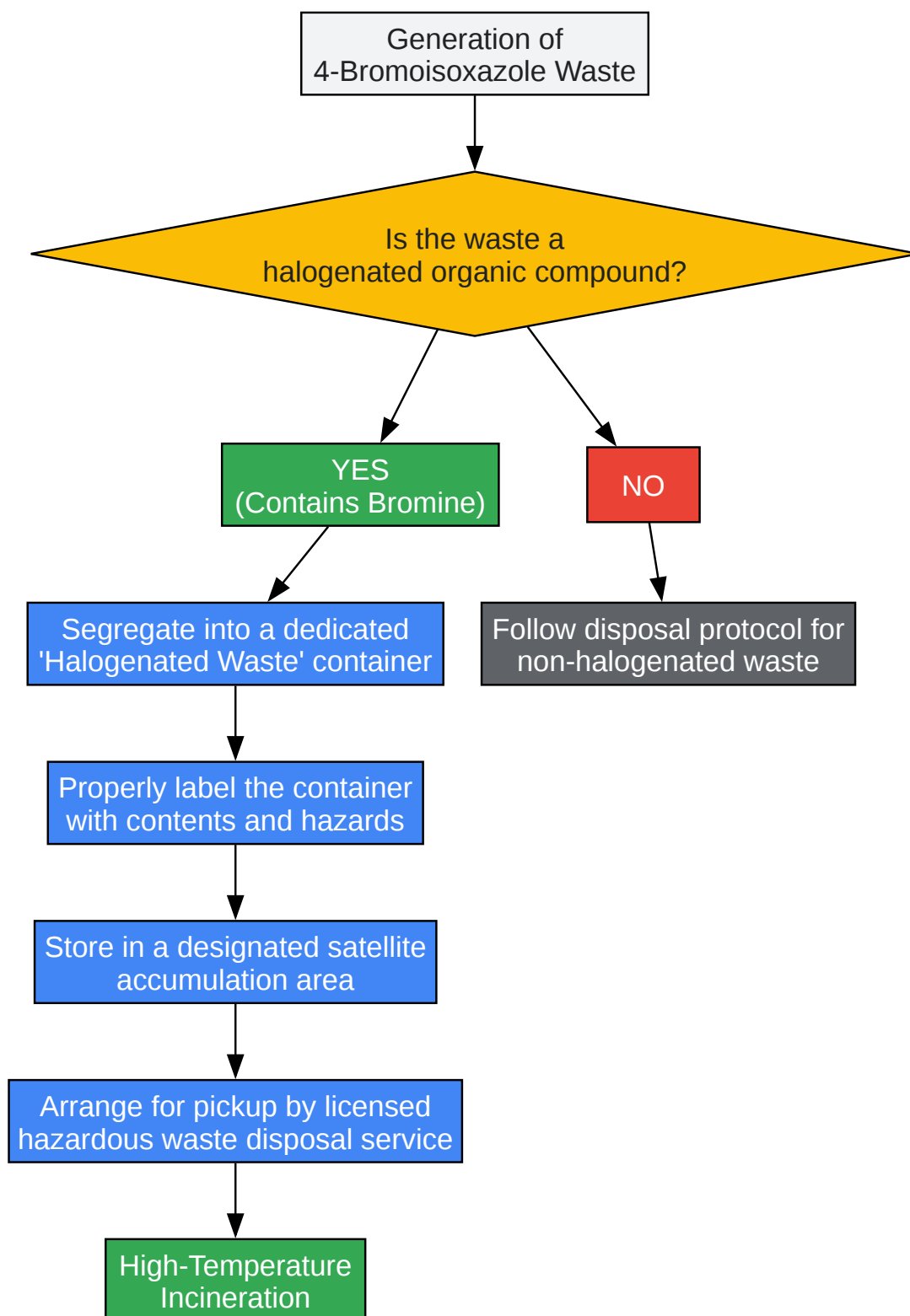


Figure 1: 4-Bromoisoxazole Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Disposal workflow for **4-Bromoisoxazole**.

By adhering to these procedures, laboratories can ensure the safe and responsible disposal of **4-Bromoisoxazole**, fostering a culture of safety and environmental stewardship. Always consult your institution's specific safety guidelines and your local regulations for any additional requirements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromoisoxazole | C₃H₂BrNO | CID 3862248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 4. bucknell.edu [bucknell.edu]
- 5. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 6. 7.2 Organic Solvents [ehs.cornell.edu]
- To cite this document: BenchChem. [Proper Disposal of 4-Bromoisoxazole: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274380#4-bromoisoxazole-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com